

# Safe Disposal of 4-Methylsulfonylacetophenone: A Comprehensive Guide

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## Compound of Interest

Compound Name: 4-Methylsulfonylacetophenone

Cat. No.: B052587

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe disposal of **4-Methylsulfonylacetophenone** (CAS No. 10297-73-1), a compound commonly used in chemical synthesis.

## Key Safety and Physical Data

A thorough understanding of the physical and chemical properties of a substance is the first step in safe handling. The following table summarizes the key quantitative data for **4-Methylsulfonylacetophenone**.

Property	Value	Source
Molecular Formula	C9H10O3S	[1]
Molecular Weight	198.24 g/mol	[2]
Appearance	White to slightly pale yellow crystal or powder	
Melting Point	126-131 °C	[2]
Purity	>97%	[2]
CAS Number	10297-73-1	[1][2]
EC Number	233-672-0	[2]

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Methylsulfonylacetophenone** is classified as an irritant. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is associated with the following hazard statements:

- H315: Causes skin irritation[3].
- H319: Causes serious eye irritation[3].
- H335: May cause respiratory irritation[3].

To mitigate these risks, the following personal protective equipment (PPE) is mandatory when handling this chemical:

- Eye Protection: Wear safety glasses with side shields or goggles that conform to European standard EN 166[1].
- Hand Protection: Use protective gloves. It is crucial to inspect gloves before use and to select them based on chemical compatibility and breakthrough time[1].
- Body Protection: Wear appropriate protective clothing to prevent skin exposure[1].

- Respiratory Protection: In case of dust formation, use a type N95 (US) respirator or equivalent.

## Step-by-Step Disposal Protocol

The disposal of **4-Methylsulfonylacetophenone** must adhere to all federal, state, and local regulations. Under no circumstances should this chemical be disposed of down the sink or in regular trash[4].

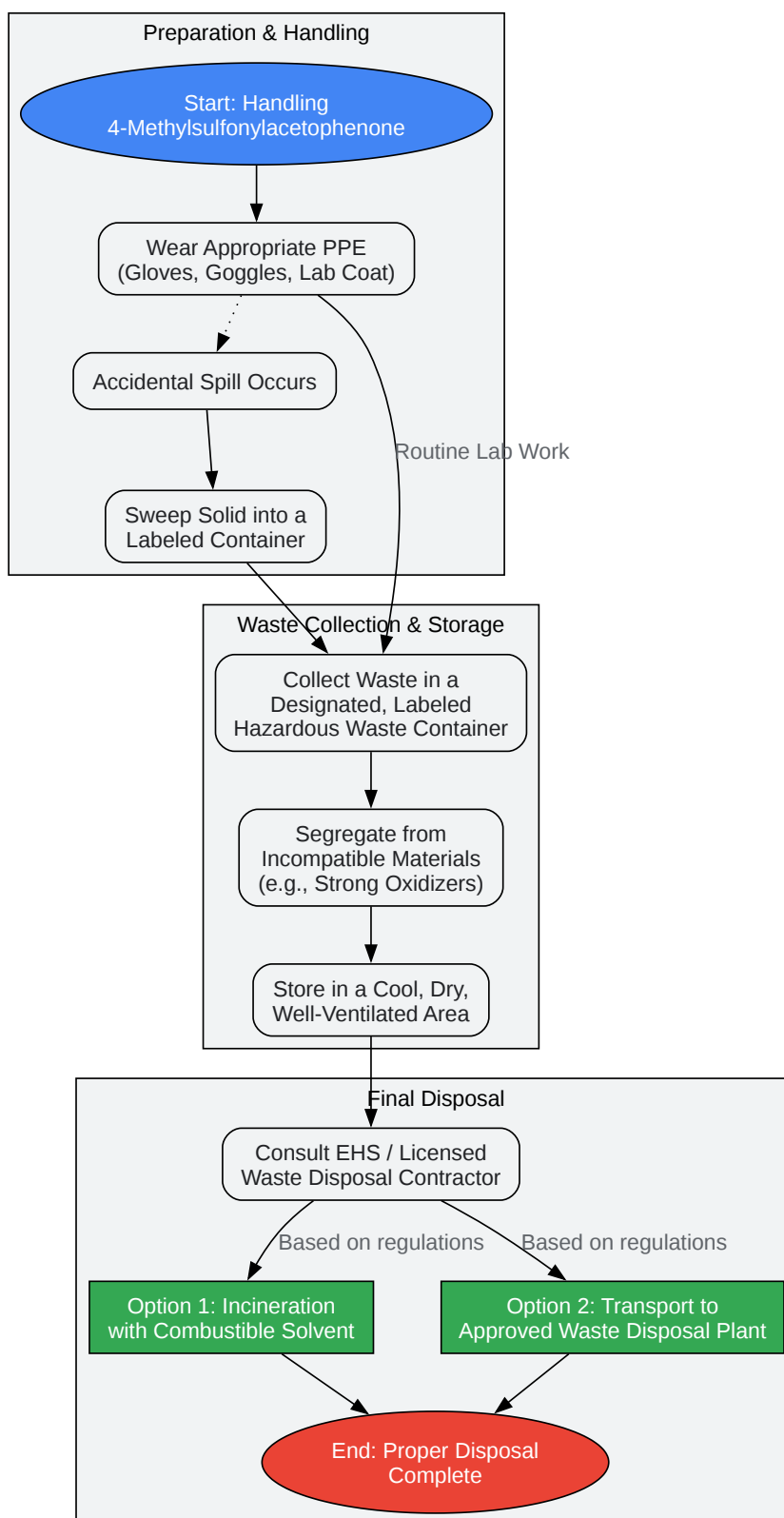
Experimental Protocol for Chemical Waste Neutralization and Disposal:

- Collection:
  - Collect waste **4-Methylsulfonylacetophenone** and any contaminated materials (e.g., filter paper, gloves) in a designated, sturdy, and leak-proof container that is clearly labeled as "Hazardous Waste" and includes the chemical name.
  - For spills, sweep up the solid material, taking care to avoid dust formation, and place it into a suitable container for disposal[1].
- Waste Segregation:
  - Store the waste container in a designated hazardous waste accumulation area.
  - Do not mix with incompatible materials, particularly strong oxidizing agents[1].
  - Keep the container tightly closed and store in a cool, dry, and well-ventilated place[1].
- Disposal Method:
  - One recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.
  - Alternatively, the waste can be sent to an approved waste disposal plant[5].
  - It is imperative to consult with your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to ensure compliance with all

regulations. Waste codes should be assigned by the user based on the application for which the product was used[1].

- Contaminated Packaging:
  - Empty containers should have their remaining contents removed.
  - Dispose of contaminated packaging in the same manner as the chemical waste, in accordance with local regulations[1]. Do not re-use empty containers[1].

The following diagram illustrates the workflow for the proper disposal of **4-Methylsulfonylacetophenone**.



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Caption: Workflow for the safe disposal of **4-Methylsulfonylacetophenone**.

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